challenges in experimental validation of proton decay theories

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Compound of Interest	
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Technical Support Center: Experimental Proton Decay

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists involved in the experimental validation of **proton** decay theories. The content addresses specific challenges encountered during the design, operation, and analysis of **proton** decay experiments.

Frequently Asked Questions (FAQs)

Q1: What is the current status of experimental searches for **proton** decay?

A: To date, **proton** decay has not been observed.[1] Experiments have therefore focused on setting lower bounds on the **proton**'s half-life for various predicted decay modes. The Super-Kamiokande experiment in Japan has established some of the most stringent limits, constraining the **proton**'s half-life to be at least 1.67×10^{34} years for the decay into a positron and a neutral pion ($p \rightarrow e^{+}\pi^{0}$).[1] Future experiments like Hyper-Kamiokande and DUNE aim to improve sensitivity by a factor of 5-10.[1][2]

Q2: Why are atmospheric neutrinos the primary source of background noise?

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A: Atmospheric neutrinos are produced when cosmic rays interact with the Earth's atmosphere.[3] These interactions can produce particles and energy signatures that closely mimic the predicted signals of **proton** decay.[3][4] For instance, a neutrino interaction like $\nu_e + p \to e^- + n + \pi^0$ can create a final state that is nearly indistinguishable from the key $p \to e^+\pi^0$ decay mode in a water Cherenkov detector.[3][4] Distinguishing these rare potential signals from the more frequent neutrino background is a central challenge.[5]

Q3: How do different Grand Unified Theories (GUTs) guide experimental searches?

A: Grand Unified Theories, which aim to unify the strong, weak, and electromagnetic forces, generically predict that **proton**s are unstable.[6][7] However, different GUTs predict different dominant decay modes and vastly different **proton** lifetimes, ranging from 10^{31} to 10^{36} years.[1] For example, simple SU(5) models were largely ruled out by early experiments that failed to see decay at the predicted rate of ~10^{31} years.[7][8] Supersymmetric (SUSY) GUTs often predict modes like $p \to K^+\bar{\nu}$ and longer lifetimes, which require different detection strategies and greater sensitivity.[1] Experimental limits thus directly constrain the parameter space of these fundamental theories.

Troubleshooting Guide: Backgrounds & Signal Discrimination

Q4: My analysis shows an excess of three-ring, "e-like" events consistent with $p \to e^+\pi^0$. How can I confirm these are not atmospheric neutrino interactions?

A: This is a critical issue. Differentiating a true signal from a background event requires a multi-faceted approach:

- Total Momentum and Invariant Mass: A genuine **proton** decay from a stationary **proton** should result in decay products with a total momentum close to zero (accounting for Fermi motion if the **proton** is in a nucleus) and an invariant mass equal to the **proton**'s mass (~938 MeV/c²). Atmospheric neutrino events typically produce particles with a broader distribution of total momentum.

- Neutron Tagging: A significant fraction of atmospheric neutrino background events produce a neutron in the final state, whereas the p → e⁺π⁰ decay does not.[4][9] In water Cherenkov detectors, these neutrons can be captured by hydrogen nuclei, emitting a characteristic 2.2 MeV gamma-ray ~200 μs after the primary event. Searching for this delayed signal is a powerful technique to veto background events. The Super-K IV upgrade included a new DAQ system specifically to enhance this capability.

- Particle Identification (PID): Use the shape of the Cherenkov rings to distinguish particle types. Electrons and photons produce diffuse, showering rings, while muons create sharp, well-defined rings.[10] Advanced reconstruction algorithms, including machine learning techniques, are used to maximize the accuracy of this identification.[11]

Q5: We are searching for the p → K⁺ν̄ mode. What are the unique challenges and how can we address the associated backgrounds?

A: This channel is favored by many SUSY GUTs and presents distinct challenges compared to the e⁺π⁰ mode.

- Invisible Particle: The antineutrino (ν̄) is undetectable, meaning the primary signal is just the charged kaon (K⁺).

- Sub-Cherenkov Threshold Kaon: The kaon produced in this decay is often below the Cherenkov threshold in water, making it invisible. The search must instead rely on detecting the kaon's decay products.

- Triple Coincidence Signature: The most common kaon decay at rest is K⁺ → μ⁺νμ, followed by the muon decay μ⁺ → e⁺νₑν̄μ. This creates a "triple coincidence" signature:

  - A prompt signal from the K⁺ decay (often a 6.9 MeV gamma from nuclear de-excitation).

  - A delayed muon signal.

  - A further delayed electron (Michel electron) signal.

- Backgrounds: The primary backgrounds are again from atmospheric neutrinos. The key to rejection is the precise timing and energy deposition of the triple coincidence signature, which is difficult for a neutrino interaction to mimic.[9]

Troubleshooting Guide: Detector & Event Reconstruction

Q6: Our event reconstruction algorithm is misidentifying the number of Cherenkov rings, leading to poor signal efficiency. What are common causes?

A: Inaccurate ring counting is a frequent problem, especially in complex, multi-particle final states.

- Overlapping Rings: In decays like $p \rightarrow e^+\pi^0$, the two photons from the π^0 decay can have a small opening angle, causing their Cherenkov rings to overlap and be reconstructed as a single, larger ring.

- Low-Energy Particles: One of the decay products might have very low energy, producing a faint ring that falls below the detection threshold of the photomultiplier tubes (PMTs).

- Scattering and Secondary Interactions: Particles can scatter or interact within the detector medium (e.g., water or argon). Pions, in particular, can undergo charge exchange or inelastic scattering in oxygen nuclei before exiting, altering their direction and energy.

- Solution: Traditional reconstruction algorithms like fiTQun use maximum likelihood methods to fit hypotheses for different numbers of rings.[11] Increasingly, experiments are turning to machine learning, particularly Convolutional Neural Networks (CNNs), which can analyze the raw pattern of PMT hits to achieve more robust ring counting and particle identification.[11][12]

Q7: The reconstructed vertex of our candidate events has poor resolution. How can this be improved?

A: Vertex resolution is crucial for defining the fiducial volume (the inner region of the detector where events are trusted) and for accurately calculating particle paths and momenta.

- Cause: Poor vertex resolution often stems from the timing precision of the PMTs and the geometric layout of the detector. Events near the detector wall are particularly challenging as the full Cherenkov ring is not captured.[13]

- Improvement: The vertex is found by fitting the observed PMT hit times to the expected pattern from a point-like light source. The resolution can be improved by:

  - Enhanced Timing Resolution: Upgrades to PMTs and data acquisition (DAQ) electronics, as planned for Hyper-Kamiokande, directly improve vertexing.[12]

  - Calibration: Precise calibration of PMT positions, timing, and charge responses using sources like electron linacs and cosmic-ray muons is essential.

  - Advanced Algorithms: Algorithms must accurately model light propagation in the detector medium, including scattering and absorption. The vertex resolution for a $p \rightarrow e^+\pi^0$ event in Super-Kamiokande is typically around 18 cm.[14]

Experimental Protocols & Data

Key Experiment Methodology: **Proton** Decay Search at Super-Kamiokande

The search for **proton** decay at a large water Cherenkov detector like Super-Kamiokande follows a rigorous protocol:

- Data Acquisition: The ~11,000 inner detector PMTs record the timing and charge of Cherenkov light produced by charged particles.[9][14] The outer detector is used to veto incoming cosmic ray muons.[14]

- Event Filtering: An online trigger system selects events with significant light deposition consistent with particle interactions in the GeV energy range.

- Vertex Reconstruction: The event vertex is determined by finding the position that best explains the observed PMT hit timings.[14]

- Fiducial Volume Cut: To ensure full event containment and minimize background from external particles, the reconstructed vertex must be well within the detector volume (typically
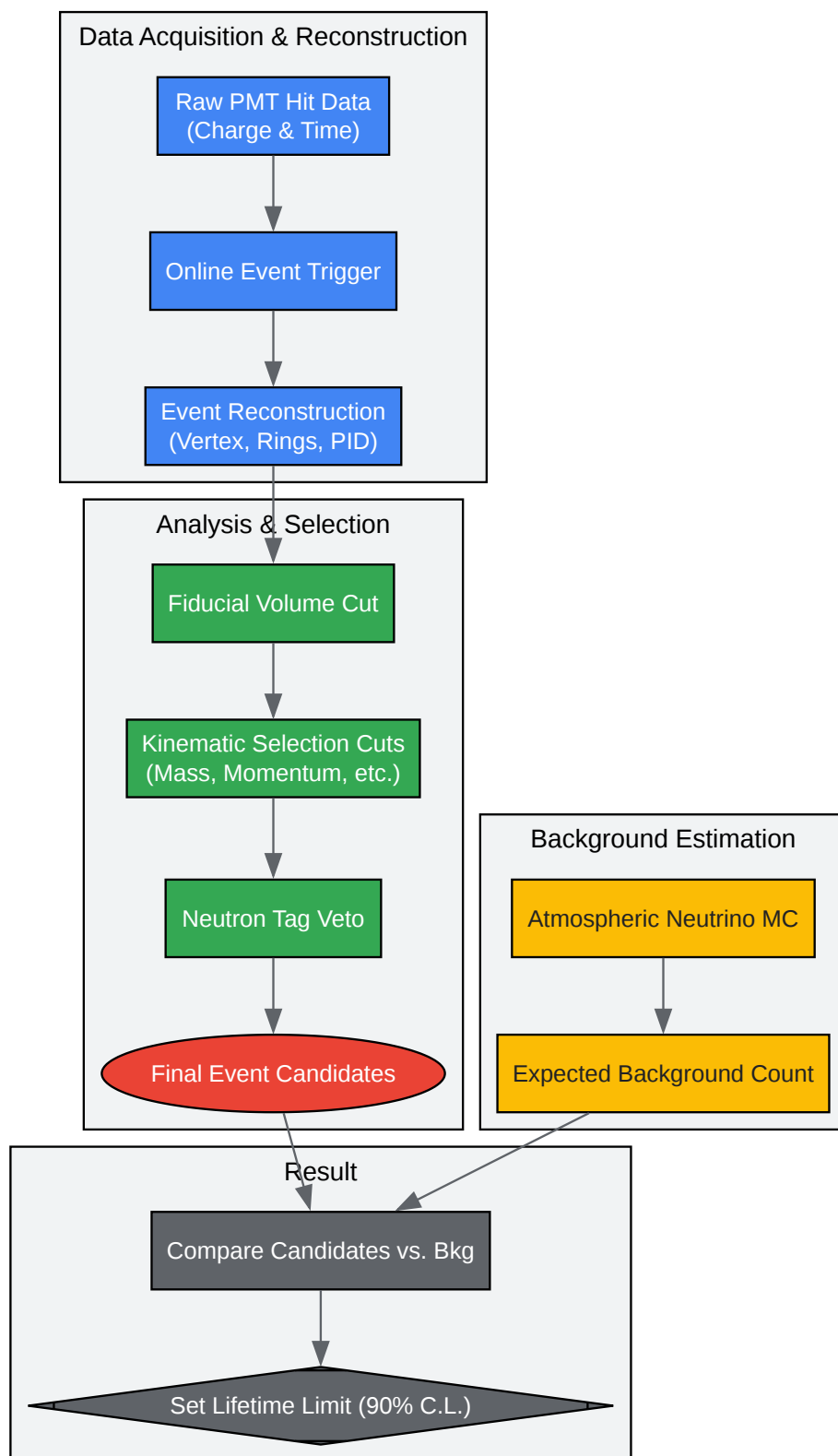
>2 meters from the PMT wall).

- Ring Reconstruction: Algorithms determine the number of Cherenkov rings, and for each ring, the particle type (showering or non-showering), direction, and momentum.[14]

- Signal Selection: Specific cuts are applied based on the decay mode of interest. For p → $e^+\pi^0$, this includes requiring 2 or 3 showering-type rings, no decay electrons (to reject muons), a total invariant mass between 800-1050 MeV/c², and a total momentum less than 250 MeV/c.

- Background Estimation: The expected number of background events passing these cuts is estimated using sophisticated Monte Carlo simulations of atmospheric neutrino interactions, validated with control samples from the data itself.

- Statistical Analysis: The number of observed candidate events is compared to the expected background. If no significant excess is found, a lower limit on the **proton**'s partial lifetime is calculated at a given confidence level (typically 90%).[15]

Quantitative Data: **Proton** Lifetime Limits & Detector Parameters

Decay Mode	Lower Limit on Partial Lifetime (Years)	Experiment
p → $e^+\pi^0$	> 1.67 x 10^{34}	Super-Kamiokande[1]
p → $\mu^+\pi^0$	> 6.6 x 10^{34}	Super-Kamiokande[1]
p → $\bar{\nu}K^+$	> 5.9 x 10^{33}	Super-Kamiokande[9]
p → μ^+K^0	> 3.6 x 10^{33}	Super-Kamiokande[16]
p → $e^+\eta$	> 1.4 x 10^{34}	Super-Kamiokande[17]
p → $\mu^+\eta$	> 7.3 x 10^{33}	Super-Kamiokande[17]

 Tech Support

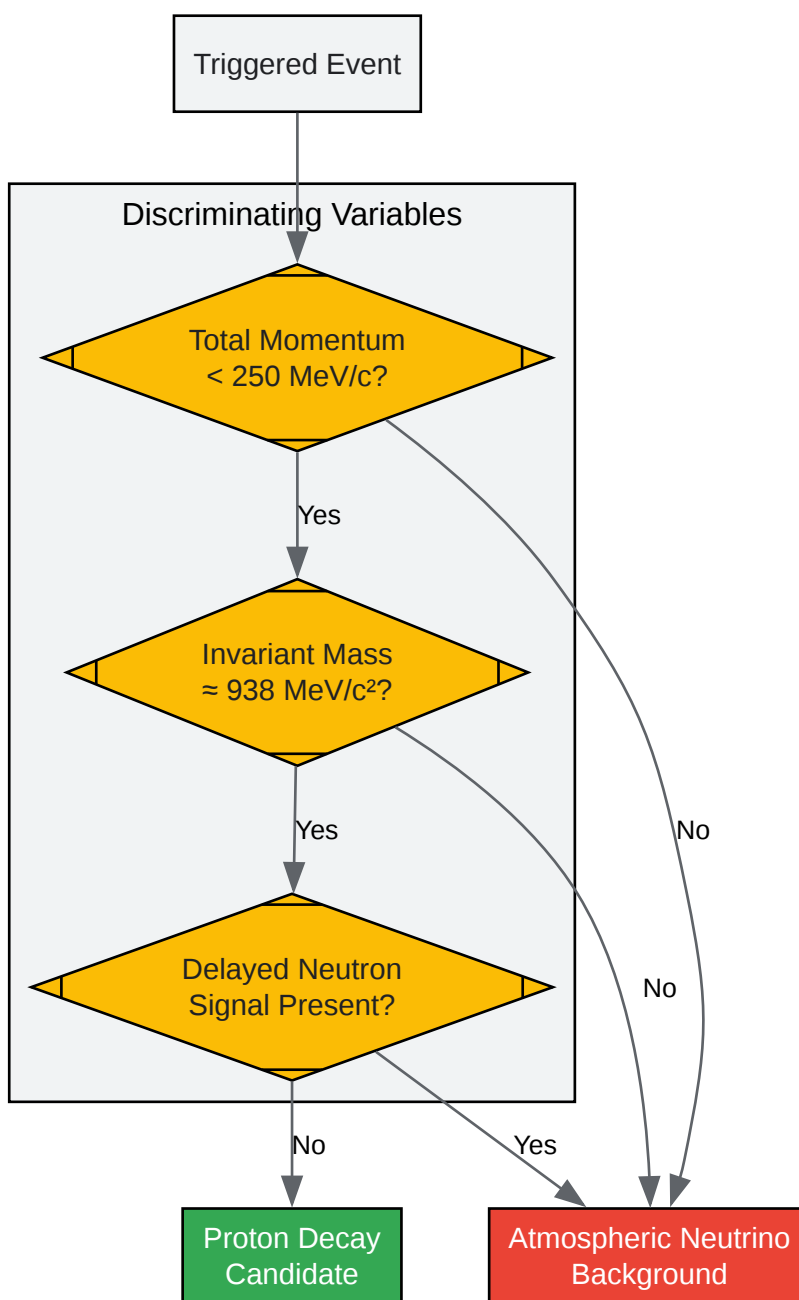| Detector	Type	Fiducial Mass (kton)	Location
Super-Kamiokande	Water Cherenkov	22.5	Japan[18]
Hyper-Kamiokande (Future)	Water Cherenkov	188	Japan[6][11]
DUNE (Future)	Liquid Argon TPC	40	USA[6]
JUNO (Future)	Liquid Scintillator	20	China[6]

Visualizations

Caption: Workflow for a **proton** decay search experiment.

```
                    ┌──────────────────┐
                    │  Triggered Event │
                    └──────────────────┘
                             │
         ┌───────────────────┼─────────────────────────────┐
         │ Discriminating Variables                         │
         │                   ▼                              │
         │            ◇ Total Momentum                      │
         │              < 250 MeV/c? ◇                      │
         │                   │ Yes          No              │
         │                   ▼                              │
         │            ◇ Invariant Mass                      │
         │              ≈ 938 MeV/c²? ◇        No           │
         │                   │ Yes                          │
         │                   ▼                              │
         │            ◇ Delayed Neutron                     │
         │              Signal Present? ◇                   │
         │           No  │         │ Yes                    │
         └───────────────┼─────────┼──────────────────────┘
                         ▼         ▼
              ┌──────────────┐  ┌──────────────────────┐
              │ Proton Decay │  │ Atmospheric Neutrino │
              │  Candidate   │  │      Background      │
              └──────────────┘  └──────────────────────┘
```

Decision nodes:
- Total Momentum < 250 MeV/c?
- Invariant Mass ≈ 938 MeV/c²?
- Delayed Neutron Signal Present?

Caption: Decision logic for signal vs. background discrimination.
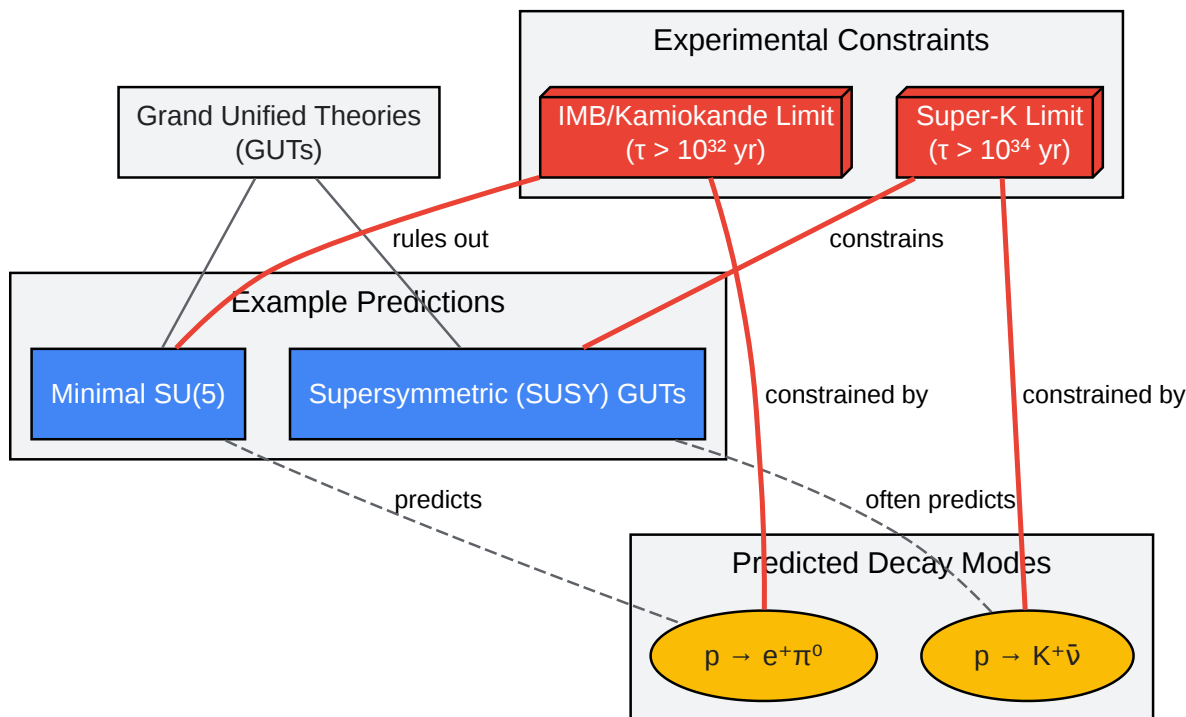
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Caption: How experimental limits constrain theoretical models.

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